

What are the fundamental properties of 1,2-Dimethoxyethane?

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Compound of Interest

Compound Name: 1,2-Dimethoxyethane

Cat. No.: B042094

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An In-depth Technical Guide on the Core Properties of **1,2-Dimethoxyethane**

Introduction

1,2-Dimethoxyethane, commonly known in laboratory and industrial settings as DME, monoglyme, or glyme, is a polar aprotic solvent with the chemical formula $\text{CH}_3\text{OCH}_2\text{CH}_2\text{OCH}_3$. [1][2][3] It is a colorless liquid with a characteristic sharp, ether-like odor. [1][4][5] As a diether, its unique ability to chelate cations makes it an invaluable solvent in a wide array of chemical applications, ranging from organometallic synthesis to the formulation of battery electrolytes. [3][6][7] This guide provides a comprehensive overview of its fundamental properties, applications, and associated experimental protocols, tailored for professionals in research, development, and pharmaceutical sciences.

Physical and Chemical Properties

The fundamental properties of **1,2-Dimethoxyethane** are summarized below. These values represent a compilation of data from various sources and provide a quantitative basis for its application and handling.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₀ O ₂	[1] [2] [8]
Molecular Weight	90.12 g/mol	[2] [9] [10]
CAS Number	110-71-4	[1] [2] [10]
Appearance	Colorless liquid	[3] [10]
Odor	Sharp, ethereal	[1] [2]
Boiling Point	82-85 °C (at 760 mmHg)	[2] [3] [4] [9] [11] [12]
Melting Point	-58 °C to -72 °F	[2] [3] [9] [11]
Density	0.867 - 0.868 g/mL (at 20-25 °C)	[3] [4] [9] [11] [13]
Vapor Pressure	48 - 66 hPa (at 20 °C)	[11] [13]
Vapor Density	3.1 (Air = 1)	[9] [11]
Refractive Index (n ²⁰ /D)	1.379 - 1.381	[2] [4] [11]
Solubility	Miscible with water and many organic solvents. [2] [3] [4] [10] [14]	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1,2-Dimethoxyethane**.

- ¹H NMR: Proton NMR spectra are readily available for this compound.[\[1\]](#)[\[15\]](#)[\[16\]](#)
- ¹³C NMR: Carbon NMR data is also available for structural confirmation.[\[15\]](#)
- Infrared (IR) Spectroscopy: IR spectra, including ATR-IR, have been documented.[\[15\]](#)[\[17\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectra are available, providing fragmentation patterns for identification.[\[1\]](#)[\[8\]](#)

Applications in Research and Drug Development

1,2-Dimethoxyethane's properties make it a versatile and essential solvent in numerous advanced applications.

- **Organometallic Chemistry:** It is frequently used as a higher-boiling-point alternative to diethyl ether and THF.^{[3][6]} Its ability to act as a bidentate ligand allows it to form stable chelate complexes with cations, which is highly beneficial in Grignard reactions, hydride reductions, and palladium-catalyzed cross-couplings like Suzuki and Stille reactions.^{[3][6]}
- **Battery Technology:** In lithium-ion and lithium-metal batteries, DME serves as the low-viscosity component of the electrolyte solvent system, often mixed with a high-permittivity solvent like propylene carbonate.^{[3][6][7]} This enhances ionic conductivity and improves the battery's performance, especially at low temperatures.^[7]
- **Pharmaceutical Synthesis:** Its high solvating power and compatibility with a range of reagents make it a valuable solvent for synthesizing pharmaceutical intermediates and active pharmaceutical ingredients (APIs), particularly in moisture-sensitive reactions.^{[6][7]}
- **Polymer Science:** DME is used as a solvent for oligo- and polysaccharides and in the production of polymers like polyethers and polyesters.^{[3][6][7]} It is also used with alkali metal dispersions for the surface etching of fluoropolymers such as PTFE.^{[3][6]}

Safety and Handling

Proper handling of **1,2-Dimethoxyethane** is critical due to its hazardous nature. It is highly flammable, can form explosive peroxides, and poses significant health risks.^{[14][18][19]}

Hazard Summary

Hazard Type	GHS Classification & Statement	Source(s)
Physical	H225: Highly flammable liquid and vapour.	[13] [18] [19]
Health	H332: Harmful if inhaled.	[13] [18]
	H315: Causes skin irritation.	[14] [19]
	H360FD: May damage fertility. May damage the unborn child.	[13] [14] [18] [19]
Additional	EUH019: May form explosive peroxides.	[19]

Handling and Storage Recommendations

- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[\[18\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[13\]](#)
[\[18\]](#) All equipment must be grounded to prevent static discharge.[\[9\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[13\]](#)[\[18\]](#)[\[19\]](#)
- Storage: Store in a tightly closed container in a cool, well-ventilated place, protected from sunlight.[\[4\]](#)[\[18\]](#) It may be stored under an inert gas.[\[4\]](#)
- Peroxide Formation: Due to the risk of forming explosive peroxides upon exposure to air and light, containers should be dated upon opening.[\[4\]](#)[\[14\]](#)[\[19\]](#) Test for the presence of peroxides before heating or distillation.[\[4\]](#)[\[20\]](#)

Experimental Protocols

Detailed methodologies are essential for the safe and effective use of **1,2-Dimethoxyethane** in a laboratory setting.

Protocol for Purification and Peroxide Removal

This protocol is critical for ensuring the safety and purity of **1,2-Dimethoxyethane** before its use in sensitive reactions.

Objective: To dry the solvent and remove potentially hazardous peroxides.

Materials:

- Crude or stored **1,2-Dimethoxyethane**
- Anhydrous calcium chloride or sodium ribbon for pre-drying[21]
- Lithium aluminum hydride (LiAlH_4) or sodium/benzophenone ketyl for final drying and as a peroxide scavenger
- Activated basic alumina[20]
- Peroxide test strips or potassium iodide solution
- Distillation apparatus
- Inert gas supply (Nitrogen or Argon)

Methodology:

- **Peroxide Test (Mandatory First Step):** Before opening the solvent container, especially if its history is unknown, test for peroxides. Add a few drops of the solvent to a freshly prepared potassium iodide solution in glacial acetic acid. A yellow-to-brown color indicates the presence of peroxides.[20] Alternatively, use commercial peroxide test strips.
- **Peroxide Removal (if necessary):** If peroxides are present (typically >30 ppm), they must be removed before distillation. A common method is to pass the solvent through a column packed with activated basic alumina.[20] This method is generally safer than chemical reduction for high peroxide levels.
- **Pre-Drying:** To remove bulk water, the solvent can be allowed to stand over anhydrous calcium chloride for 24 hours, followed by decantation.[21]

- Final Drying and Distillation: a. Set up a distillation apparatus that has been thoroughly flame-dried or oven-dried and cooled under an inert atmosphere. b. Place the pre-dried **1,2-Dimethoxyethane** in the distillation flask. c. Carefully add a drying agent. For rigorous applications, distilling from lithium aluminum hydride (LiAlH_4) is effective.[\[21\]](#) Caution: LiAlH_4 reacts violently with water; ensure the solvent is adequately pre-dried. d. An alternative and often preferred method is to reflux the solvent over sodium metal with benzophenone as an indicator. A persistent deep blue or purple color indicates that the solvent is dry and oxygen-free. e. Distill the solvent under an inert atmosphere (N_2 or Ar). Collect the fraction boiling at approximately 83-85 °C.
- Storage: Store the freshly distilled, anhydrous, peroxide-free solvent over sodium ribbon or molecular sieves under an inert atmosphere to maintain its purity.[\[21\]](#)

Protocol for Determination of Viscosity using an Ostwald Viscometer

This protocol outlines the determination of the dynamic viscosity of **1,2-Dimethoxyethane** relative to a reference liquid (e.g., pure water).

Objective: To measure the viscosity coefficient of **1,2-Dimethoxyethane** at a controlled temperature.

Materials:

- Ostwald viscometer[\[22\]](#)
- Constant temperature water bath
- Stopwatch
- Pipette and suction bulb
- Volumetric flasks
- Electronic balance
- Purified **1,2-Dimethoxyethane**

- Distilled or deionized water (as reference)
- Acetone (for cleaning)

Methodology:

- Preparation and Cleaning: Thoroughly clean the Ostwald viscometer with a suitable cleaning agent (e.g., chromic acid, followed by water) and finally rinse with acetone.[\[23\]](#) Dry the viscometer completely using a hot air gun.
- Temperature Control: Place the viscometer in the constant temperature bath, ensuring the capillary section is fully submerged. Allow it to equilibrate to the desired temperature (e.g., 25.0 °C).
- Reference Measurement (Water): a. Using a pipette, introduce a precise volume of distilled water into the larger bulb of the viscometer. b. Using a suction bulb, draw the water up through the capillary tube until the liquid level is above the upper etched mark. c. Release the suction and start the stopwatch precisely as the meniscus of the liquid passes the upper mark. d. Stop the stopwatch precisely as the meniscus passes the lower mark. This is the flow time (t_{ref}). e. Repeat this measurement at least three times to ensure reproducibility and calculate the mean flow time.
- Sample Measurement (**1,2-Dimethoxyethane**): a. Remove the water, clean the viscometer with acetone, and dry it thoroughly. b. Introduce the same precise volume of **1,2-Dimethoxyethane** into the viscometer. c. Repeat the measurement process (steps 3b-3e) to determine the mean flow time for the sample (t_{sample}).
- Density Measurement: Determine the density of both the water (ρ_{ref}) and **1,2-Dimethoxyethane** (ρ_{sample}) at the experimental temperature using a pycnometer or a digital density meter.
- Calculation: The viscosity of the sample (η_{sample}) is calculated using the following formula, where η_{ref} is the known viscosity of the reference liquid at that temperature:

$$\eta_{sample} = \eta_{ref} * ((\rho_{sample} * t_{sample}) / (\rho_{ref} * t_{ref}))$$

This equation is derived from Poiseuille's law for viscous flow.[\[22\]](#)

Visualizations

Diagrams created using Graphviz provide clear visual representations of molecular interactions and experimental processes.

Figure 1: Chelation of a Metal Cation by 1,2-Dimethoxyethane

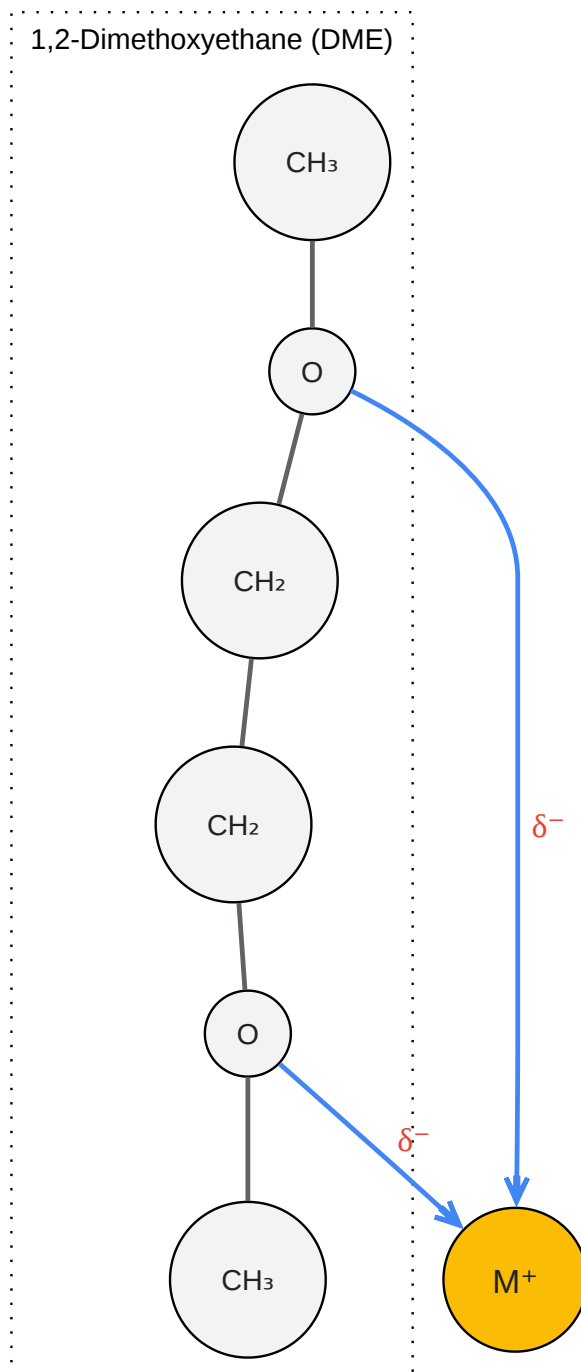
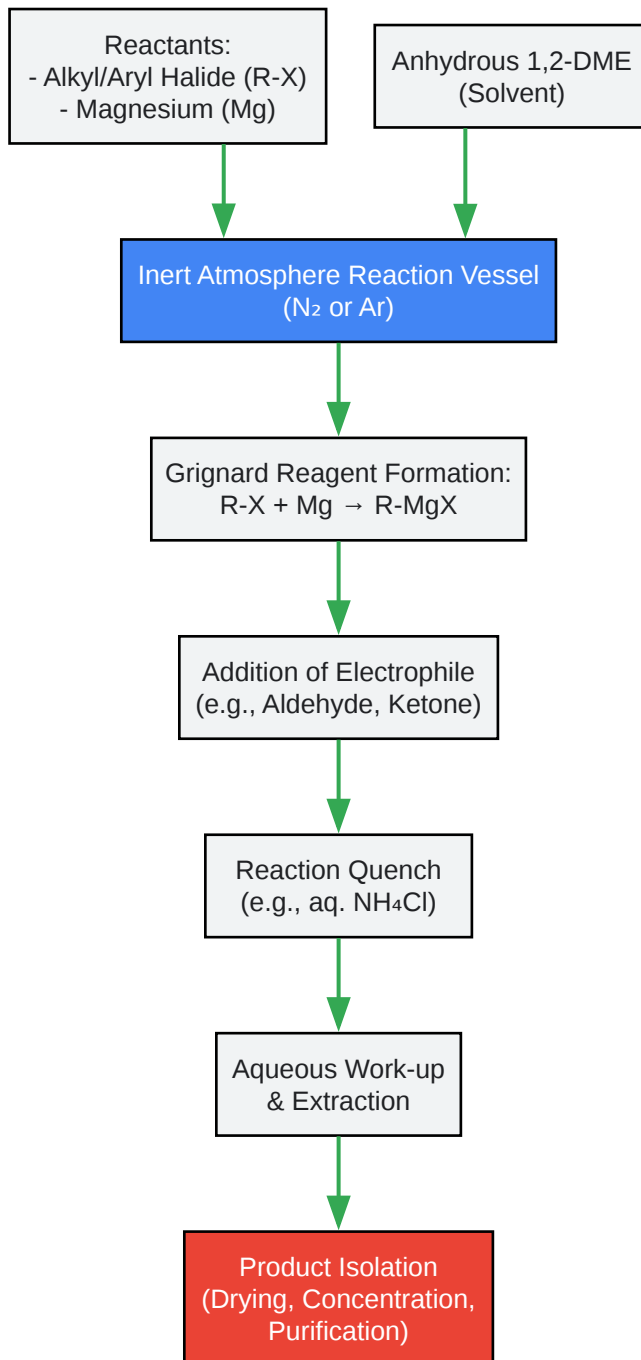
[Click to download full resolution via product page](#)Caption: Figure 1: Chelation of a Metal Cation by **1,2-Dimethoxyethane**.

Figure 2: Workflow for a Grignard Reaction using 1,2-DME

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Caption: Figure 2: Workflow for a Grignard Reaction using 1,2-DME.

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